

Cesium-135: A Comprehensive Technical Guide to its Decay Properties and Half-Life

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Compound of Interest

Compound Name: Cesium-135

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For Researchers, Scientists, and Professionals in Nuclear Sciences

This technical guide provides an in-depth examination of the radiological properties of **Cesium-135** (^{135}Cs), a long-lived fission product of significant interest in nuclear waste management and environmental science. The document details its decay characteristics, half-life measurements, and the experimental methodologies used for its quantification.

Core Decay Properties of Cesium-135

Cesium-135 is a radioactive isotope of cesium produced through nuclear fission.^[1] Its long half-life and presence in spent nuclear fuel make its behavior a critical subject for long-term safety assessments of geological repositories.^[2] Unlike the more commonly discussed Cesium-137, ^{135}Cs is characterized by a low-energy beta decay and the absence of significant gamma radiation, which contributes to its lower immediate hazard but underscores its long-term environmental persistence.^{[3][4]}

The fundamental decay properties of **Cesium-135** are summarized in the table below.

Property	Value(s)
Decay Mode	Beta (β^-) Decay[2][3]
Daughter Nuclide	Barium-135 (^{135}Ba) (Stable)[2][3][5]
Parent Nuclide	Xenon-135 (^{135}Xe)[6][7]
Beta Decay Energy (Q-value)	$269.345 \pm 1.195 \text{ keV}$ [7][8]
Spin and Parity	$7/2^+$ [7][9]
Gamma Emission	None (Pure Beta Emitter)[3]

The Half-Life of Cesium-135: A Review of Measurements

The half-life of ^{135}Cs is a critical parameter for modeling its long-term radiological impact. For years, a value of approximately 2.3 million years has been widely cited.[2][3][4][6][7] However, this value has been subject to re-evaluation, with more recent experimental work suggesting a significantly shorter half-life. There are published values that range from 1.3 to 3 million years. [10] This discrepancy highlights the challenges in accurately measuring the half-life of long-lived, low-energy beta emitters.

Modern techniques such as Accelerator Mass Spectrometry (AMS) and Inductively Coupled Plasma Mass Spectrometry (ICP-MS) have enabled more direct and precise measurements. [10][11] A recent study reported half-life values of $(1.3 \pm 0.2) \times 10^6$ years by ICP-MS and $(1.6 \pm 0.6) \times 10^6$ years by AMS.[10] These contemporary measurements differ from the previously accepted value by approximately 40%. [10]

The table below presents a comparison of published half-life values for **Cesium-135**.

Reported Half-Life (Years)	Method/Source
2.3×10^6	Widely accepted/older value[2][3][6][7]
1.33×10^6	Wikipedia (citing other sources)[5][12]
$\sim 3.0 \times 10^6$	Upper range of published values[13]
$(1.3 \pm 0.2) \times 10^6$	Inductively Coupled Plasma Mass Spectrometry (ICP-MS)[10]
$(1.6 \pm 0.6) \times 10^6$	Accelerator Mass Spectrometry (AMS)[10]

Decay Pathway and Production

Cesium-135 decays directly to the stable isotope Barium-135 (^{135}Ba) through the emission of a beta particle (an electron) and an antineutrino. This process involves the transformation of a neutron into a proton within the nucleus.

Barium-135 (^{135}Ba)
(Z=56, N=79)
(Stable)

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*Fig 1. Beta decay pathway of **Cesium-135** to stable Barium-135.*

The primary production route for ^{135}Cs in a nuclear reactor is from the decay of its precursor, Xenon-135 (^{135}Xe), which is a major fission product.[3][6] However, ^{135}Xe also has the highest known thermal neutron capture cross-section of any nuclide.[3][5] This leads to a significant portion of ^{135}Xe being transmuted to the stable Xenon-136 (^{136}Xe) via neutron capture, thereby reducing the total amount of ^{135}Cs produced.[3]

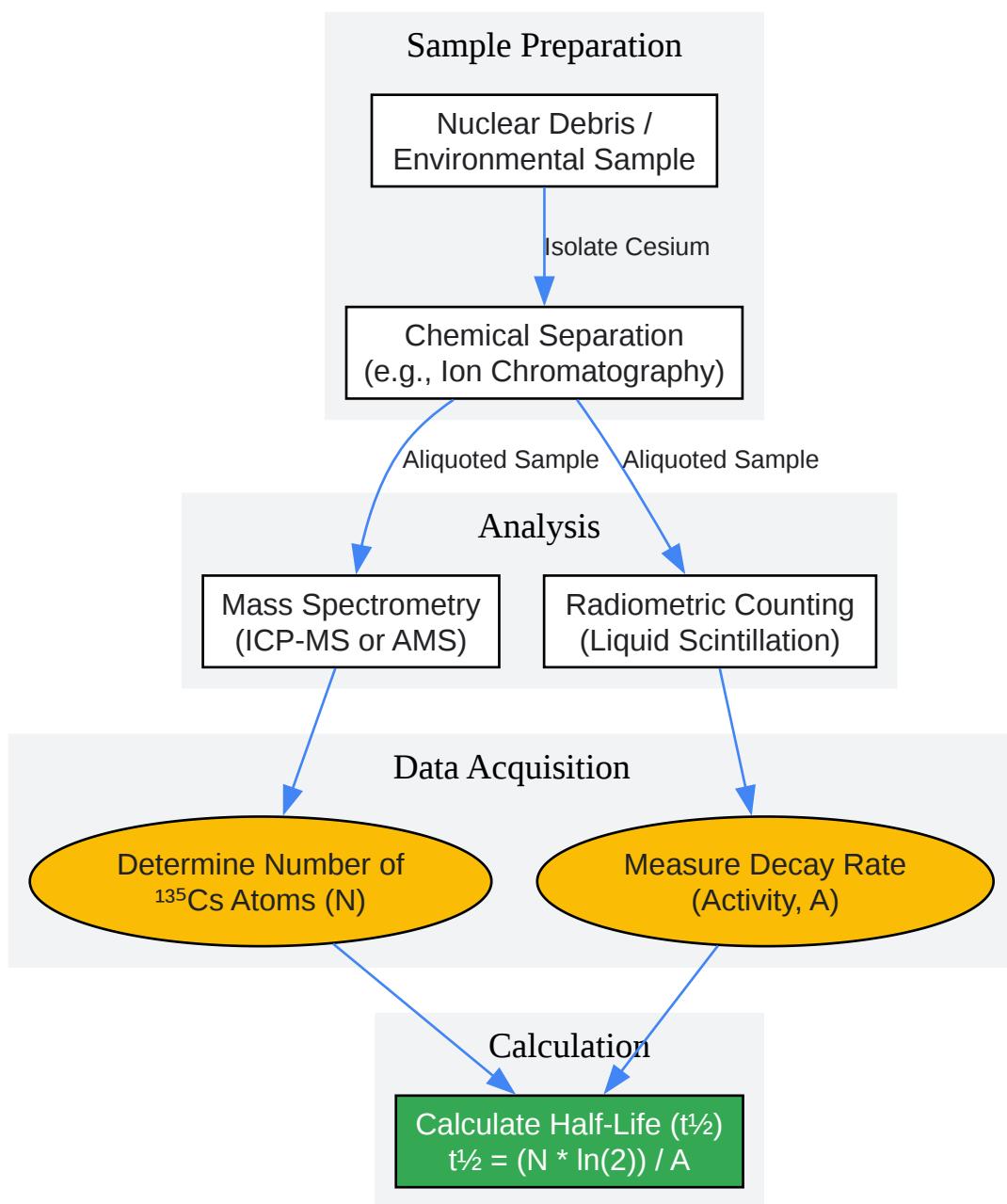
Experimental Protocols for Half-Life Determination

The accurate determination of a long half-life requires precise measurements of both the number of radioactive atoms (N) and the activity (A) of the sample, according to the decay law $A = \lambda N$, where λ (the decay constant) is related to the half-life ($t_{1/2}$) by $t_{1/2} = \ln(2)/\lambda$. The low

specific activity of ^{135}Cs makes radiometric counting challenging.[4][14] Therefore, advanced mass spectrometry techniques are employed to accurately count the number of ^{135}Cs atoms.

Methodology: Accelerator Mass Spectrometry (AMS) and Inductively Coupled Plasma Mass Spectrometry (ICP-MS)

- Sample Purification: The initial and most critical step is the chemical separation and purification of cesium from the sample matrix, which may contain other fission products and interfering isobars (atoms with the same mass number). This often involves techniques like ion chromatography to isolate cesium and remove elements such as rubidium, which can inhibit ionization.[11][14]
- Isotope Ratio Measurement:
 - ICP-MS: A solution containing the purified cesium is introduced into a high-temperature plasma, which ionizes the atoms. The ions are then guided into a mass spectrometer that separates them based on their mass-to-charge ratio. By measuring the ion currents for ^{135}Cs and a stable or more abundant isotope like ^{133}Cs (if present and known), the isotopic ratio can be determined with high precision.[11]
 - AMS: This technique is used for ultra-sensitive detection of long-lived radionuclides. Negative ions are generated from a solid sample and accelerated to high energies (MeV range) in a tandem accelerator.[15] During acceleration, the ions pass through a stripper gas or foil, which removes several electrons, destroying molecular isobars that could interfere with the measurement. The high energy of the ions allows for their unambiguous identification and counting in a particle detector, providing a direct measurement of the number of ^{135}Cs atoms.[10][15]
- Activity Measurement: The activity of the ^{135}Cs in the sample is measured using radiometric techniques like liquid scintillation counting, which detects the low-energy beta particles emitted during decay.[10]
- Half-Life Calculation: With the number of ^{135}Cs atoms (N) determined by mass spectrometry and the total activity (A) determined by radiometric counting, the decay constant (λ) and subsequently the half-life ($t_{1/2}$) can be calculated.



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Fig 2. Workflow for the experimental determination of the ^{135}Cs half-life.

Significance and Applications

- Nuclear Waste Management:** As a long-lived fission product, ^{135}Cs is a key nuclide in the safety assessment of deep geological repositories for nuclear waste.^[2] Its long half-life means it will remain radioactive for millions of years.

- Environmental Tracer: The isotopic ratio of $^{135}\text{Cs}/^{137}\text{Cs}$ can serve as a powerful tracer to identify sources of radioactive contamination. For example, this ratio was used to trace the origin of radiocesium released during the Fukushima Daiichi nuclear accident.[11] As the shorter-lived ^{134}Cs (half-life ≈ 2.06 years) decays, the $^{135}\text{Cs}/^{137}\text{Cs}$ ratio will become an increasingly important tool for long-term environmental monitoring.[11]
- Nuclear Transmutation Research: Studies have explored the possibility of transmuting ^{135}Cs into a shorter-lived or stable nuclide using fast reactors to reduce the long-term radiotoxicity of nuclear waste. However, this is challenging due to the presence of other cesium isotopes and the neutron capture properties of the materials.[16]

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